

# Stability of (22R)-Budesonide-d6 in solution and frozen samples

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## Compound of Interest

Compound Name: (22R)-Budesonide-d6

Cat. No.: B15611834

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## Technical Support Center: Stability of (22R)-Budesonide-d6

This technical support guide provides information and answers to frequently asked questions regarding the stability of **(22R)-Budesonide-d6** in solution and during frozen storage. The information is primarily based on stability studies of the non-deuterated analogue, Budesonide, with additional considerations for the increased stability typically observed in deuterated compounds.

## Frequently Asked Questions (FAQs)

Q1: What are the recommended storage conditions for solid **(22R)-Budesonide-d6**?

A1: Solid **(22R)-Budesonide-d6** should be stored in a tightly sealed container, protected from light. For long-term stability, storage at -20°C is recommended.<sup>[1]</sup> The solid material should be kept away from heat and sources of ignition.<sup>[2]</sup>

Q2: How should I store solutions of **(22R)-Budesonide-d6**?

A2: The stability of **(22R)-Budesonide-d6** in solution is dependent on the solvent, pH, and storage temperature.<sup>[1]</sup> It is recommended to prepare solutions fresh for immediate use. For short-term storage, solutions should be kept at 2-8°C.<sup>[1]</sup> For longer-term storage, it is advisable

to aliquot the solution into single-use vials and freeze them at -20°C or below.[1] Repeated freeze-thaw cycles should be avoided as they can lead to degradation.[1]

Q3: What solvents are suitable for dissolving **(22R)-Budesonide-d6**?

A3: Budesonide, the non-deuterated analogue, is practically insoluble in water but is soluble in organic solvents such as ethanol, isopropanol, and propylene glycol.[3][4] The choice of solvent can impact the stability of the compound.

Q4: How does pH affect the stability of **(22R)-Budesonide-d6** in solution?

A4: Studies on Budesonide have shown that its stability in solution is pH-dependent. The stability of Budesonide solutions increases as the pH decreases.[3][4] Solutions with a pH of 6.0 or below are more stable.[3] Conversely, Budesonide shows significant degradation under higher alkali conditions.[5]

Q5: Is **(22R)-Budesonide-d6** sensitive to light?

A5: Yes. Budesonide is known to be sensitive to light. Photodegradation can occur, leading to the formation of impurities.[6] Therefore, it is crucial to protect both solid samples and solutions from light by using amber vials or by wrapping containers in aluminum foil.

Q6: How does deuteration affect the stability of **(22R)-Budesonide-d6** compared to non-deuterated (22R)-Budesonide?

A6: Deuterated compounds, such as **(22R)-Budesonide-d6**, generally exhibit greater metabolic and chemical stability compared to their non-deuterated counterparts.[1] This is due to the kinetic isotope effect, where the stronger carbon-deuterium bond is more resistant to chemical cleavage than a carbon-hydrogen bond. While specific stability data for **(22R)-Budesonide-d6** is limited, it is expected to be more stable than (22R)-Budesonide under the same conditions.

## Troubleshooting Guide

Issue	Possible Cause	Recommended Action
Unexpected degradation of the compound in solution.	Improper storage temperature.	Store solutions at 2-8°C for short-term and frozen at -20°C or below for long-term. Avoid repeated freeze-thaw cycles. <a href="#">[1]</a>
Unsuitable pH of the solution.	Ensure the pH of aqueous or alcoholic solutions is 6.0 or below for enhanced stability. <a href="#">[3]</a>	
Exposure to light.	Protect solutions from light at all times by using amber vials or other light-blocking containers.	
Inconsistent experimental results.	Degradation due to multiple freeze-thaw cycles.	Aliquot stock solutions into single-use volumes to minimize the number of times the main stock is thawed. <a href="#">[1]</a>
Contamination of the solvent.	Use high-purity, fresh solvents for preparing solutions.	
Precipitation of the compound in a frozen solution.	Poor solubility in the chosen solvent at low temperatures.	Consider using a solvent in which the compound has higher solubility or prepare a more dilute solution.

## Stability Data Summary for Budesonide (Non-Deuterated)

The following tables summarize the available stability data for the non-deuterated form, Budesonide. This data can serve as a conservative estimate for the stability of **(22R)-Budesonide-d6**, which is expected to be more stable.

Table 1: Stability of Budesonide in Propylene Glycol Solution

Concentration (% w/w)	Storage Conditions	Duration	Remaining Budesonide (%)
0.5	40°C, Aerobic	12 weeks	93.0 (± 1.1)
0.05	40°C, Aerobic	12 weeks	40.1 (± 1.3)

Data from a study on the stability of Budesonide in propylene glycol, indicating that higher concentrations may exhibit better stability under these specific conditions.[\[7\]](#)

Table 2: Stability of Budesonide Mucoadhesive Oral Suspensions

Concentration	Storage Conditions	Duration	Stability
1 mg/10 mL	Room Temperature & Refrigerated	182 days	Physically and chemically stable
2 mg/10 mL	Room Temperature & Refrigerated	182 days	Physically and chemically stable

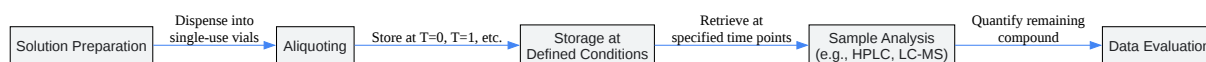
This study indicates a beyond-use date of six months for these compounded formulations under both room temperature and refrigerated conditions.[\[8\]](#)

## Experimental Protocols

### General Protocol for Solution Stability Assessment:

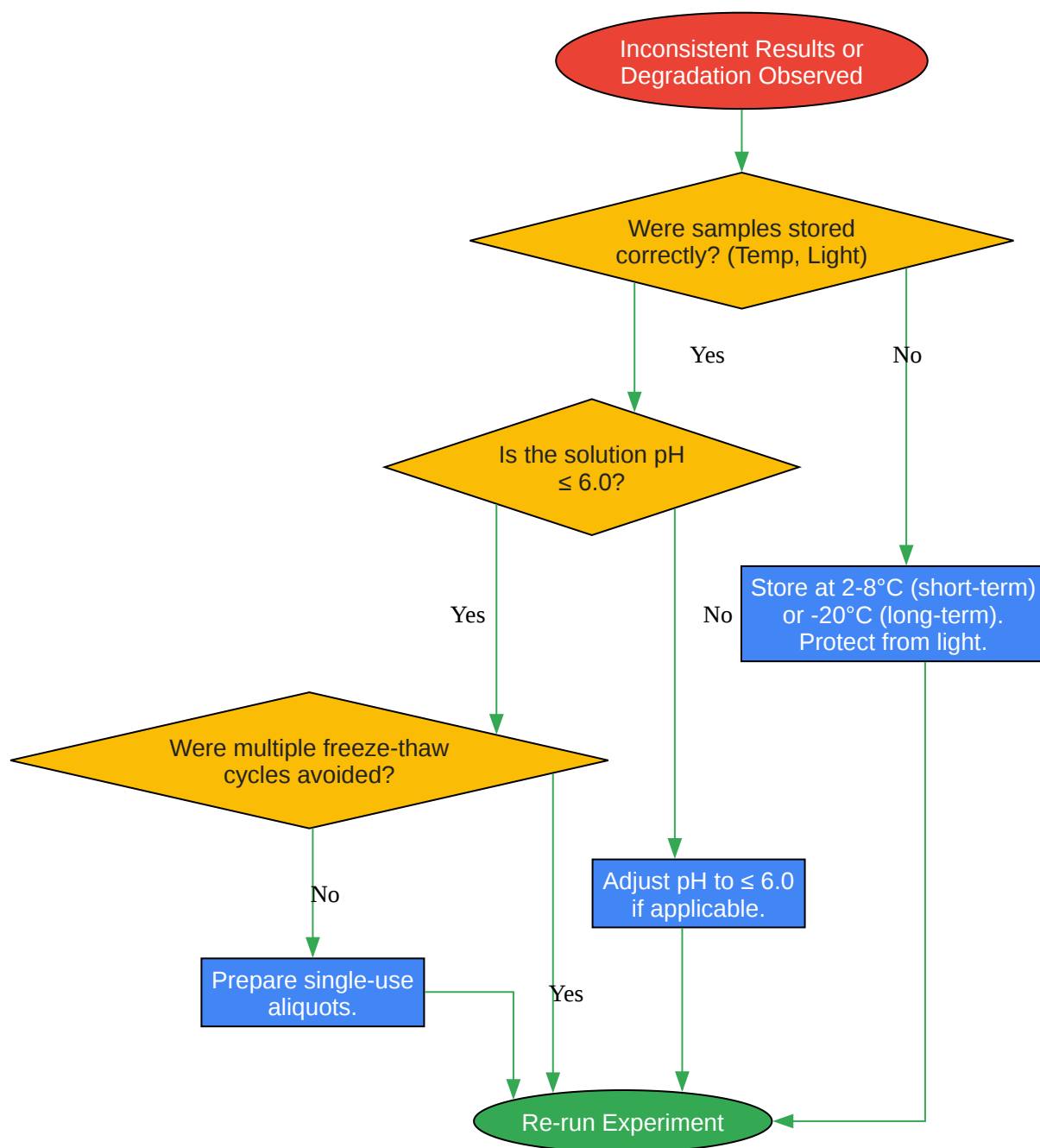
- **Solution Preparation:** Dissolve a precisely weighed amount of **(22R)-Budesonide-d6** in the desired high-purity solvent to achieve the target concentration.
- **pH Adjustment (if applicable):** For aqueous or mixed solvent systems, adjust the pH to the desired level using appropriate buffers. Note that lower pH ( $\leq 6.0$ ) generally improves the stability of Budesonide.[3]
- **Aliquoting:** Dispense the solution into multiple, small-volume, light-protected (e.g., amber) vials to create single-use aliquots.
- **Storage:** Store the aliquots under the specified temperature conditions (e.g., 2-8°C, -20°C, -80°C). Include a set of samples for initial analysis (time zero).
- **Sample Analysis:** At designated time points (e.g., 1, 2, 4, 8, 12 weeks), retrieve a set of aliquots from each storage condition. Allow frozen samples to thaw completely and reach ambient temperature before analysis.
- **Quantification:** Analyze the concentration of **(22R)-Budesonide-d6** in each sample using a validated analytical method, such as High-Performance Liquid Chromatography (HPLC) or Liquid Chromatography-Mass Spectrometry (LC-MS).
- **Data Evaluation:** Compare the concentration at each time point to the initial (time zero) concentration to determine the percentage of the compound remaining.

## Visual Guides



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Caption: Experimental workflow for assessing the stability of **(22R)-Budesonide-d6** in solution.



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Caption: Troubleshooting decision tree for stability issues with **(22R)-Budesonide-d6**.

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